

Application Notes and Protocols for HPLC Quantification of Oseltamivir Acid in Plasma

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Compound of Interest

Compound Name: *Oseltamivir acid*

Cat. No.: *B1677507*

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These application notes provide a detailed protocol for the quantification of oseltamivir acid (oseltamivir carboxylate), the active metabolite of oseltamivir, in plasma samples using High-Performance Liquid Chromatography (HPLC). This method is crucial for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring in researchers, scientists, and drug development professionals.

Method Overview

This document outlines a validated bioanalytical method for the determination of **oseltamivir acid** in plasma. The protocol involves sample preparation by protein precipitation, followed by chromatographic separation on a C18 reversed-phase column and UV detection. An alternative, more sensitive method using liquid-liquid extraction and HPLC-MS/MS is also presented.

Experimental Protocols

HPLC-UV Method

2.1.1. Materials and Reagents

- **Oseltamivir Acid** reference standard
- Internal Standard (IS): Venlafaxine or another suitable compound^{[1][2][3][4]}
- HPLC-grade acetonitrile, methanol, and water

- Formic acid or potassium dihydrogen phosphate for mobile phase preparation[5]
- Trichloroacetic acid for protein precipitation[6]
- Drug-free human plasma

2.1.2. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is used.

Parameter	Condition
HPLC Column	C18 column (e.g., 250 mm x 4.6 mm, 5 μ m)[5][6]
Mobile Phase	Acetonitrile and 20 mM potassium dihydrogen phosphate solution (40:60, v/v)[5]
Flow Rate	1.0 - 1.2 mL/min[5][7][8]
Injection Volume	20 μ L[6][8]
Column Temperature	Ambient or 25 $^{\circ}$ C[5]
Detection Wavelength	215 nm or 226 nm[5][8]
Internal Standard	Sotalol hydrochloride[8]

2.1.3. Sample Preparation: Protein Precipitation

- Thaw frozen plasma samples to room temperature.
- To 500 μ L of plasma in a microcentrifuge tube, add a known concentration of the internal standard.
- Add 1 mL of cold 10% trichloroacetic acid to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.

- Collect the supernatant and inject it into the HPLC system.

2.1.4. Preparation of Calibration Standards and Quality Controls

- Prepare a stock solution of **oseltamivir acid** and the internal standard in methanol.
- Serially dilute the stock solution with drug-free plasma to prepare calibration standards at concentrations ranging from the limit of quantification (LOQ) to the upper limit of quantification (ULOQ).
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.

HPLC-MS/MS Method (for higher sensitivity)

This method offers a lower limit of quantification and is suitable for studies requiring high sensitivity.

2.2.1. Instrumentation and Chromatographic Conditions

Parameter	Condition
HPLC System	Coupled with a tandem mass spectrometer (MS/MS)
HPLC Column	Hydrosphere C18 or Zorbax SB-C18[9]
Mobile Phase	Acetonitrile and 0.1% formic acid in water (gradient or isocratic)[9]
Flow Rate	0.6 - 0.7 mL/min[1]
Injection Volume	2 - 5 µL[1][4]
Ionization Source	Positive electrospray ionization (ESI+)[1][4]
MS/MS Transitions	Oseltamivir Acid: m/z 285.1 → 138.1, Oseltamivir-d3 (IS): m/z 288.1 → 138.1

2.2.2. Sample Preparation: Liquid-Liquid Extraction (LLE) or Solid-Phase Extraction (SPE)

- LLE: Mix plasma with a suitable extraction solvent like ethyl acetate. Vortex and centrifuge to separate the layers. Evaporate the organic layer and reconstitute the residue in the mobile phase. A rapid and easy-to-use method of liquid-liquid extraction with ethyl acetate using venlafaxine as an internal standard has been reported.[1][2][3][4]
- SPE: Use Oasis® HLB cartridges for extraction from 0.5 mL plasma samples.[9]

Data Presentation

The quantitative performance of the HPLC-UV and HPLC-MS/MS methods are summarized below.

Table 1: HPLC-UV Method Validation Parameters

Parameter	Result
Linearity Range	10 - 60 µg/mL
Correlation Coefficient (r^2)	> 0.999[5]
Intra-day Precision (%RSD)	< 2%
Inter-day Precision (%RSD)	< 3%
Accuracy (% Recovery)	98 - 102%
Limit of Detection (LOD)	2.98 µg/mL
Limit of Quantification (LOQ)	9.98 µg/mL

Table 2: HPLC-MS/MS Method Validation Parameters

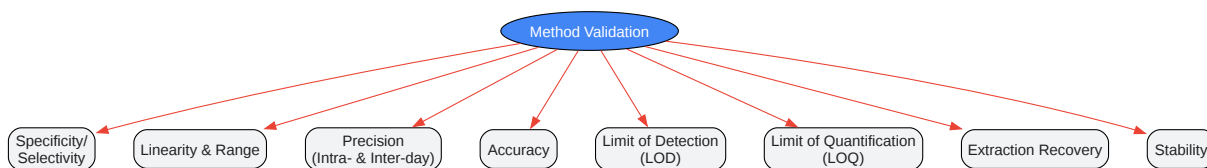
Parameter	Result
Linearity Range	0.3 - 200 ng/mL[1][2][3][4]
Correlation Coefficient (r^2)	> 0.99[1][2][3][4]
Intra- and Inter-run Precision (%CV)	< 10%[1][2][3][4]
Accuracy (% of nominal)	97 - 105%[1][2][3][4]
Extraction Recovery	$\geq$ 89%[1][2][3][4]
Limit of Detection (LOD)	0.08 ng/mL[1][2][3][4]
Limit of Quantification (LOQ)	0.30 ng/mL[1][2][3][4]

Visualizations



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Caption: Experimental workflow for **oseltamivir acid** quantification in plasma.



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Caption: Key parameters for bioanalytical method validation.

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